

Crystal structure of Indole-4-boronic acid pinacol ester

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Indole-4-boronic acid

Cat. No.: B124117

[Get Quote](#)

Technical Guide: Indole-4-boronic acid pinacol ester

For Researchers, Scientists, and Drug Development Professionals

Abstract

Indole-4-boronic acid pinacol ester is a key building block in synthetic organic chemistry, particularly valued in the pharmaceutical industry for its role in constructing complex molecular architectures through cross-coupling reactions. This technical guide provides a summary of its known physicochemical properties and a detailed experimental protocol for its application in Suzuki-Miyaura cross-coupling reactions. While a specific, publicly available, fully determined crystal structure with detailed bond lengths and angles for **Indole-4-boronic acid** pinacol ester could not be located in the preparation of this guide, this document serves as a practical resource for its use in a laboratory setting. A promising reference to a crystal structure exists in the Crystallography Open Database (COD) under the identifier 4133921, though the detailed crystallographic data was not accessible.^[1]

Physicochemical Properties

Indole-4-boronic acid pinacol ester is a solid compound at room temperature with established chemical and physical characteristics.^{[2][3]} The following table summarizes its key quantitative data.

Property	Value	Source(s)
Molecular Formula	C ₁₄ H ₁₈ BNO ₂	[1][4]
Molecular Weight	243.11 g/mol	[1][3][4]
CAS Number	388116-27-6	[3]
Appearance	Solid	[3]
Melting Point	168-173 °C	[3]
Purity	Typically ≥95%	[3]

Experimental Protocols

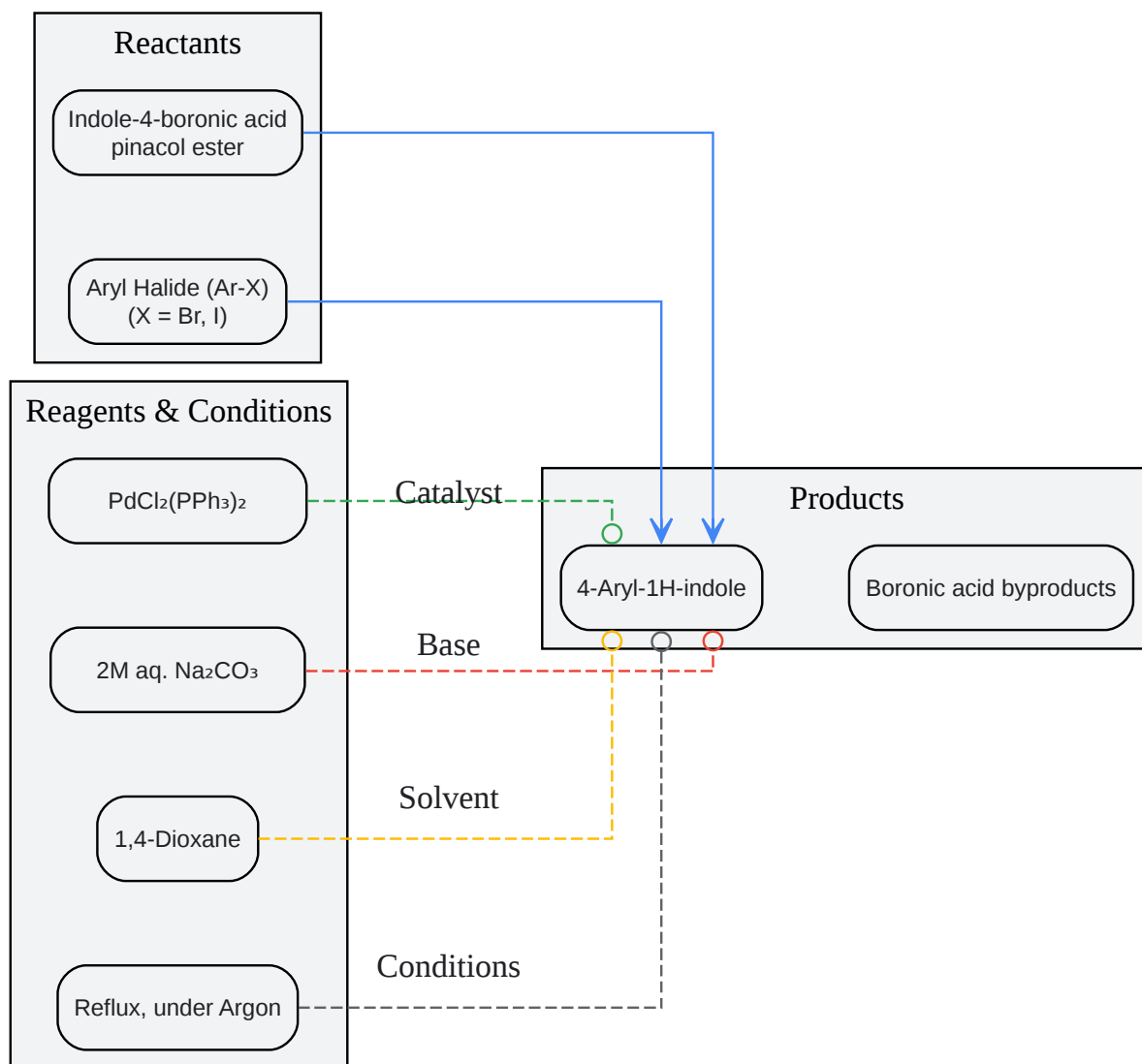
Synthesis and Purification

The synthesis of **Indole-4-boronic acid** pinacol ester can be achieved through various methods, with a common approach involving the palladium-catalyzed cross-coupling of a protected indole derivative with a diboron reagent. Purification is often performed using column chromatography. To mitigate hydrolysis of the boronic ester on silica gel, a boric acid-treated silica gel is recommended.

Application in Suzuki-Miyaura Cross-Coupling Reactions

Indole-4-boronic acid pinacol ester is frequently utilized as a coupling partner in Suzuki-Miyaura reactions to introduce an indole-4-yl moiety onto various scaffolds.[2] The following is a representative experimental protocol.

Reaction Scheme:



[Click to download full resolution via product page](#)

Caption: Suzuki-Miyaura cross-coupling of **Indole-4-boronic acid** pinacol ester.

Materials:

- **Indole-4-boronic acid** pinacol ester
- Aryl halide (e.g., 2-(benzyloxy)-3-bromo-5-nitropyridine)

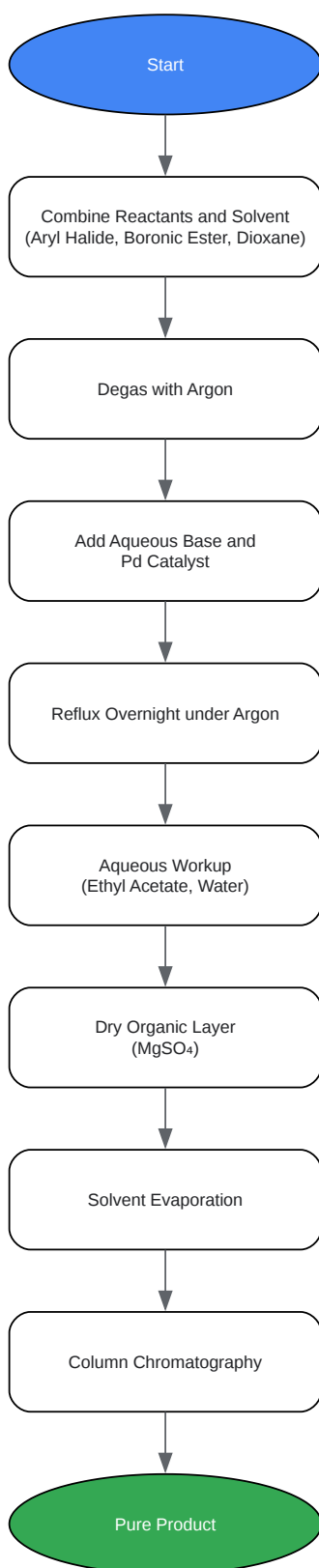
- Bis(triphenylphosphine)palladium(II) dichloride ($\text{PdCl}_2(\text{PPh}_3)_2$)
- 2 M aqueous sodium carbonate (Na_2CO_3) solution
- 1,4-Dioxane
- Ethyl acetate
- Water
- Magnesium sulfate (MgSO_4)
- Argon gas supply
- Standard glassware for organic synthesis

Procedure:

- To a solution of the aryl halide (1.0 equivalent) in 1,4-dioxane, add **Indole-4-boronic acid** pinacol ester (1.5 equivalents) and the 2 M aqueous solution of Na_2CO_3 (5.0 equivalents).
- Degas the mixture with a stream of argon for 10 minutes.
- Add the palladium catalyst, $\text{PdCl}_2(\text{PPh}_3)_2$ (0.05 equivalents), to the reaction mixture.
- Heat the solution to reflux and maintain under an argon atmosphere overnight.
- After cooling to room temperature, add ethyl acetate and wash the mixture with water.
- Dry the organic phase over MgSO_4 and filter.
- Concentrate the solvent under reduced pressure to yield the crude product, which can be further purified by column chromatography.

Workflow Visualization

The following diagram illustrates the general workflow for the Suzuki-Miyaura cross-coupling reaction described above.



[Click to download full resolution via product page](#)

Caption: General workflow for Suzuki-Miyaura cross-coupling.

Safety Information

Indole-4-boronic acid pinacol ester is classified with the following hazard statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), and H335 (May cause respiratory irritation).^[1] Appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn when handling this compound. All manipulations should be carried out in a well-ventilated fume hood.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1H-Indole-4-boronic acid, pinacol ester | C₁₄H₁₈BNO₂ | CID 11322471 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Synthesis of diversely substituted pyridin-2(1H)-ones and in vivo evaluation of their anti-allodynic effect on cutaneous inflammatory mechanical allodynia - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Indole-4-boronic acid pinacol ester 95 388116-27-6 [sigmaaldrich.com]
- 4. indole-4-boronic acid pinacol ester | CAS 388116-27-6 | Sun-shinechem [sun-shinechem.com]
- To cite this document: BenchChem. [Crystal structure of Indole-4-boronic acid pinacol ester]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b124117#crystal-structure-of-indole-4-boronic-acid-pinacol-ester]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com